

# The Biological Frontier of Substituted Piperidines: An In-depth Technical Guide

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## Compound of Interest

Compound Name:	<i>tert</i> -Butyl 4-(benzylamino)piperidine-1-carboxylate
CAS No.:	206273-87-2
Cat. No.:	B1283076

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The piperidine scaffold, a six-membered nitrogen-containing heterocycle, is a cornerstone in medicinal chemistry and drug discovery.<sup>[1]</sup> Its prevalence in a vast array of natural alkaloids and synthetic pharmaceuticals underscores its significance as a "privileged structure."<sup>[1][2]</sup> The conformational flexibility of the piperidine ring allows for the precise spatial orientation of substituents, enabling targeted interactions with a multitude of biological macromolecules. This technical guide provides a comprehensive overview of the diverse biological activities of substituted piperidine compounds, with a focus on their applications in oncology, neuropharmacology, and infectious diseases. We present quantitative data, detailed experimental protocols, and visual representations of key signaling pathways and experimental workflows to facilitate a deeper understanding of this versatile chemical motif.

## Anticancer Activity of Substituted Piperidines

Substituted piperidines have emerged as a promising class of compounds in oncology, exhibiting a wide range of anticancer activities.[3][4] Their mechanisms of action are diverse and include the induction of apoptosis, cell cycle arrest, and the modulation of critical signaling pathways involved in tumor progression.[1][5]

## Quantitative Data: Anticancer Activity

The cytotoxic effects of various substituted piperidine derivatives against a panel of human cancer cell lines are summarized below. The half-maximal inhibitory concentration (IC50) and growth inhibitory concentration (GI50) values provide a quantitative measure of their potency.

Compound/Derivative	Cancer Cell Line	Cell Type	IC50 / GI50 (μM)	Reference
Piperine	HCT-8	Colon	66.0	[4]
Piperine	B16	Mouse Melanoma	69.9	[4]
1-Benzyl-1-(2-methyl-3-oxo-3-(p-tolyl)propyl)piperidin-1-ium chloride	A549	Lung	32.43	[6]
Compound 16	HT29	Colon	4.1	[7]
Compound 16	786-0	Renal	0.4	[7]
Compound 22	NCI-H460	Non-small cell lung	26.3	[7]
Compound 25	PC-3	Prostate	6.4	[7]
Compound 8u	HepG-2	Liver	1.88 ± 0.83	[8]
Compound 3d	MDA-MB-231	Breast	35.9	[9]
Compound 4d	MCF-7	Breast	39.0	[9]

## Experimental Protocol: MTT Assay for Cytotoxicity

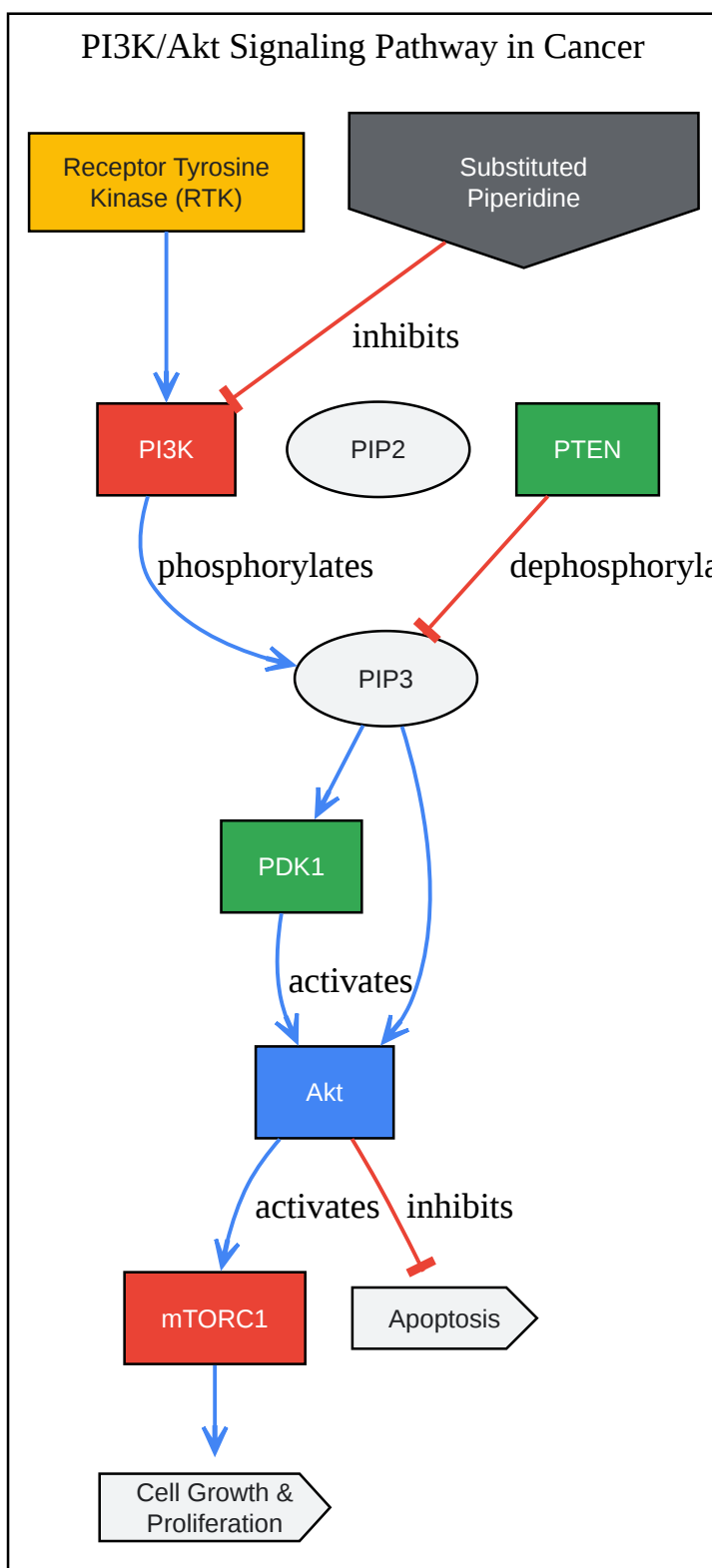
The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method widely used to assess cell viability and cytotoxicity.[10][11]

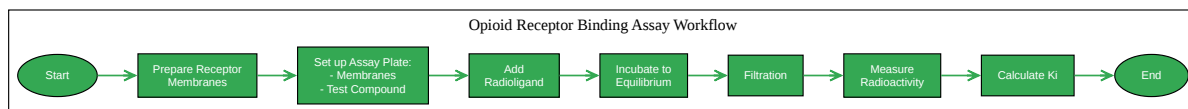
**Principle:** Metabolically active cells utilize NAD(P)H-dependent oxidoreductase enzymes to reduce the yellow tetrazolium salt MTT to purple formazan crystals.[1] The amount of formazan produced is directly proportional to the number of viable cells and can be quantified spectrophotometrically.[10]

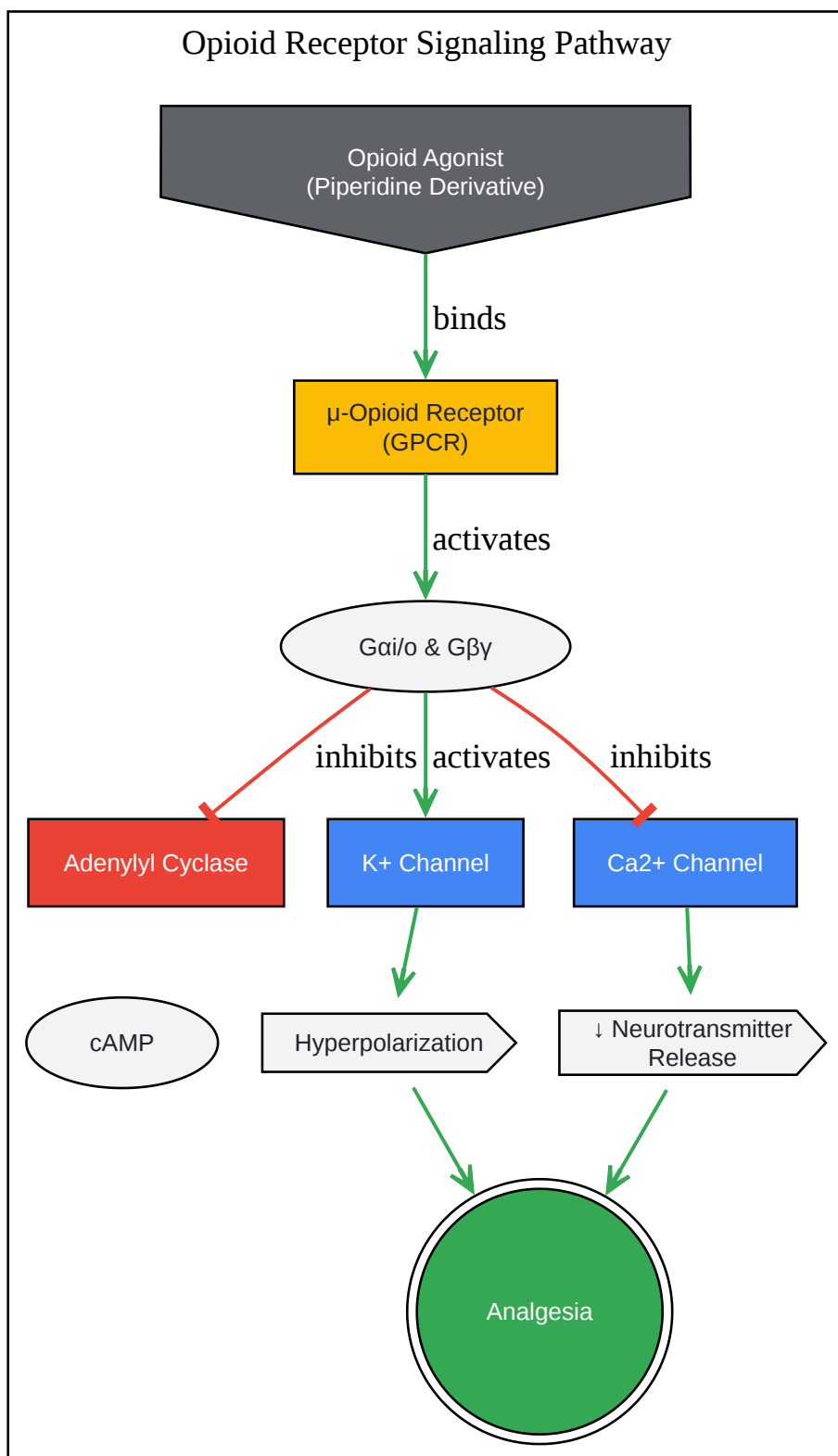
**Procedure:**

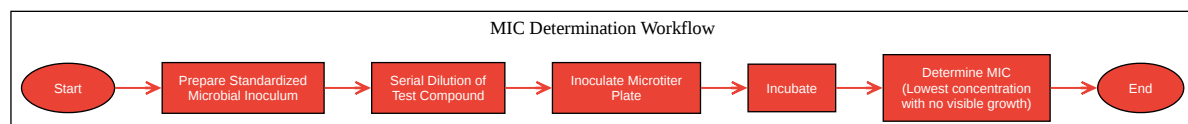
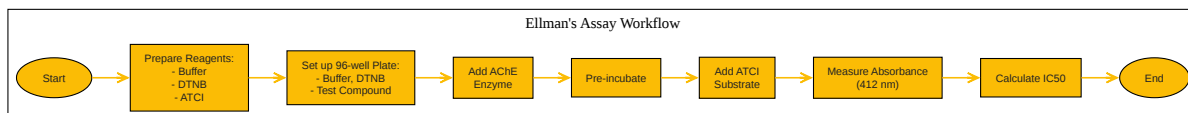
- **Cell Seeding:** Seed cancer cells in a 96-well plate at a density of  $5 \times 10^3$  to  $1 \times 10^4$  cells per well and incubate for 24 hours to allow for cell attachment.[12]
- **Compound Treatment:** Treat the cells with various concentrations of the substituted piperidine compounds and incubate for a specified period (e.g., 48-72 hours).[12]
- **MTT Addition:** After the incubation period, add 10  $\mu$ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 2 to 4 hours at 37°C until a purple precipitate is visible.[11]
- **Formazan Solubilization:** Add 100  $\mu$ L of a solubilization solution (e.g., DMSO or a solution of SDS in HCl) to each well to dissolve the formazan crystals.[11]
- **Absorbance Measurement:** Measure the absorbance at a wavelength between 550 and 600 nm using a microplate reader. The reference wavelength should be greater than 650 nm.[1]
- **Data Analysis:** The IC<sub>50</sub> value, the concentration of the compound that inhibits 50% of cell growth, is calculated from the dose-response curve.











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